

Quasar 670 Dye: A Technical Guide for Advanced Scientific Research

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Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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For Researchers, Scientists, and Drug Development Professionals

Quasar 670 is a versatile fluorescent dye that has become an indispensable tool in a wide array of scientific research applications. Belonging to the cyanine dye family, it fluoresces in the red region of the visible spectrum, offering a robust alternative to Cy5.^{[1][2][3]} This guide provides an in-depth overview of **Quasar 670**'s properties, applications, and detailed experimental protocols to empower researchers in leveraging this powerful fluorophore.

Core Properties and Spectral Characteristics

Quasar 670 is an indocarbocyanine dye characterized by its bright fluorescence and strong absorption.^{[3][4][5]} It is frequently used for labeling oligonucleotides and can be incorporated at the 5' end, 3' end, or internally within the sequence.^{[4][6][7]} Its spectral properties make it an ideal candidate for multiplexing experiments, helping to minimize cross-talk with other fluorophores.^[8]

Quantitative Data Summary

For ease of comparison, the key quantitative properties of **Quasar 670** are summarized in the table below. These values are crucial for designing experiments and selecting appropriate

instrumentation.

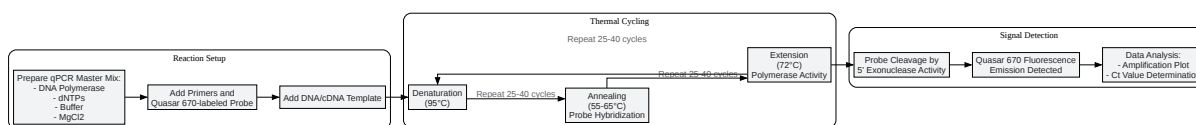
Property	Value	Notes
Absorption Maximum (λ_{max})	644 - 647 nm[2][4][5][6][8][9][10]	Spectral properties can be influenced by the local environment, such as the buffer system.[11]
Emission Maximum (λ_{max})	666 - 670 nm[2][4][5][6][8][9][10]	
Extinction Coefficient at λ_{max}	187,000 M ⁻¹ cm ⁻¹ [2][4][5][6][10]	A measure of how strongly the dye absorbs light at a specific wavelength.
Recommended Quencher	Black Hole Quencher® 2 (BHQ®-2)[6][7][8]	BHQ-2 has an absorption range of 550-650 nm, making it an efficient quencher for Quasar 670.[3]
Alternative Dyes	Cy5[1][2][3][8]	Quasar 670 is a direct replacement for Cy5, sharing similar photobleaching characteristics.[12]

Key Applications in Scientific Research

Quasar 670's favorable spectral properties have led to its widespread adoption in several key research areas, particularly in nucleic acid analysis.

Quantitative PCR (qPCR) and Digital PCR (dPCR)

Quasar 670 is extensively used as a reporter dye in probe-based qPCR and dPCR assays.[13] In this context, it is typically incorporated into dual-labeled probes, such as TaqMan® probes, where its fluorescence is quenched by a nearby quencher molecule.[14] During PCR, the 5' exonuclease activity of the polymerase cleaves the probe, separating the reporter from the quencher and leading to a detectable increase in fluorescence that is proportional to the amount of amplified target.[14]



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Figure 1. Workflow for probe-based qPCR using a **Quasar 670**-labeled probe.

Fluorescence In Situ Hybridization (FISH)

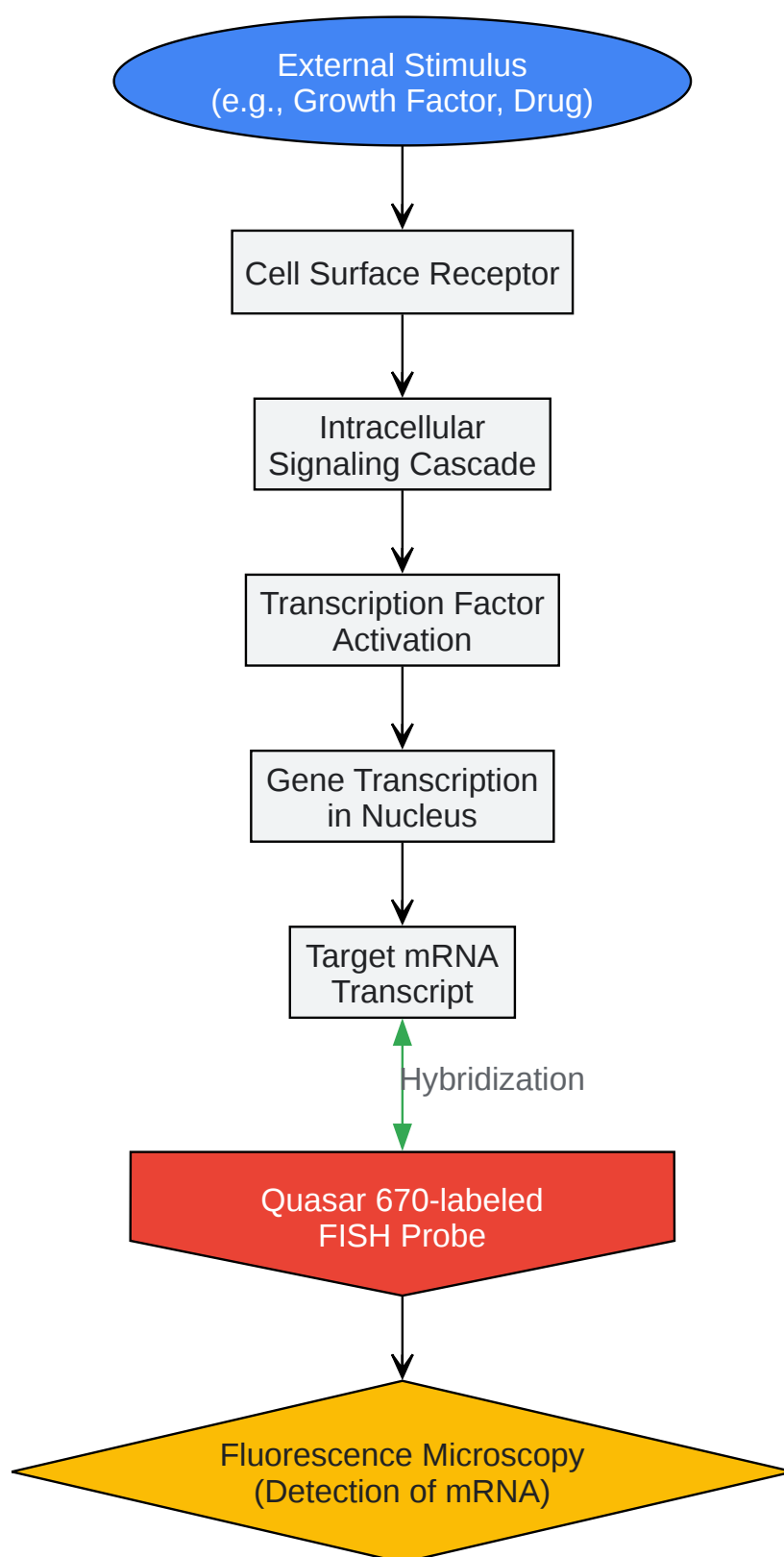
Quasar 670 is a popular choice for labeling probes in FISH experiments, particularly for the detection of RNA molecules (RNA FISH).[2] Its emission in the far-red part of the spectrum is advantageous for cellular imaging as it can help to reduce background autofluorescence, which is often more prevalent in the green and yellow channels.[1][2] This makes it particularly useful for imaging in tissues.[2]

This protocol is a generalized procedure for detecting single RNA molecules in fixed cells.

- Sample Preparation:
 - Grow cells on coverslips to the desired confluency.
 - Wash briefly with 1x PBS.
 - Fix cells with 3.7% formaldehyde in 1x PBS for 10 minutes at room temperature.
 - Permeabilize cells with 70% ethanol for at least 1 hour at 4°C.
- Hybridization:

- Prepare the hybridization buffer containing the **Quasar 670**-labeled Stellaris® probe set.
- Wash the cells with wash buffer.
- Add the hybridization buffer with the probes to the cells and incubate in a humidified chamber at 37°C for 4-16 hours.
- Washing and Mounting:
 - Wash the cells with wash buffer to remove unbound probes. A second wash containing DAPI can be included for nuclear staining.
 - Briefly rinse with 1x PBS.
 - Mount the coverslip onto a microscope slide using an anti-fade mounting medium, such as Vectashield® or Prolong® Diamond.[\[2\]](#)[\[12\]](#)
- Imaging:
 - Image the sample using a fluorescence microscope equipped with appropriate filter sets for **Quasar 670** (Excitation: ~647 nm, Emission: ~670 nm).[\[2\]](#) It is recommended to image longer wavelength dyes first to minimize photobleaching.[\[12\]](#)

While **Quasar 670** does not directly measure signaling pathway activity, it is a critical tool for visualizing the downstream effects of signaling cascades, such as changes in gene expression. By targeting specific mRNA transcripts with **Quasar 670**-labeled probes, researchers can quantify and localize the expression of genes that are up- or down-regulated in response to a particular signaling event.



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Figure 2. Conceptual diagram illustrating the use of **Quasar 670** in RNA FISH to visualize a downstream event of a signaling pathway.

Oligonucleotide Labeling and FRET Applications

Quasar 670 is available in various reactive forms, such as phosphoramidites and CPGs, allowing for its direct incorporation into oligonucleotides during synthesis.^{[6][7][8]} This efficient labeling strategy is beneficial for creating fluorescently tagged primers and probes for a variety of applications.^[8]

Furthermore, **Quasar 670** can serve as an acceptor fluorophore in Förster Resonance Energy Transfer (FRET) pairs. When paired with a suitable donor dye, FRET can be used to study molecular interactions and conformational changes in nucleic acids and proteins. The efficiency of FRET is highly dependent on the distance between the donor and acceptor, making it a powerful tool for measuring nanoscale distances.

Methodologies for Key Experiments

Oligonucleotide Labeling with Quasar 670

Oligonucleotides can be labeled with **Quasar 670** at the 5' or 3' end.

- 5' Labeling: **Quasar 670** phosphoramidite is used to add the dye to the 5' terminus of an oligonucleotide during automated synthesis.^[6]
- 3' Labeling: **Quasar 670** CPG (Controlled Pore Glass) is used as the solid support to initiate oligonucleotide synthesis, resulting in a 3' labeled oligo.^[7] This is particularly useful for FRET applications where the donor is at the 5' end.^[7]

Deprotection: After synthesis, the oligonucleotide must be deprotected. For **Quasar 670**-labeled oligos, deprotection can be carried out using concentrated ammonium hydroxide.^[6] It is important to note that some degradation of the dye can occur, and the use of methylamine should be avoided.^[6]

Conclusion

Quasar 670 has established itself as a robust and reliable fluorescent dye for a range of applications in molecular biology and drug discovery. Its bright signal, spectral properties, and

versatility in oligonucleotide labeling make it an excellent choice for qPCR, FISH, and FRET-based assays. By understanding its core characteristics and employing optimized protocols, researchers can effectively harness the power of **Quasar 670** to advance their scientific investigations.

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